

Etelcalcetide missed dose hemodialysis session protocol

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Compound Focus: Etelcalcetide Hydrochloride

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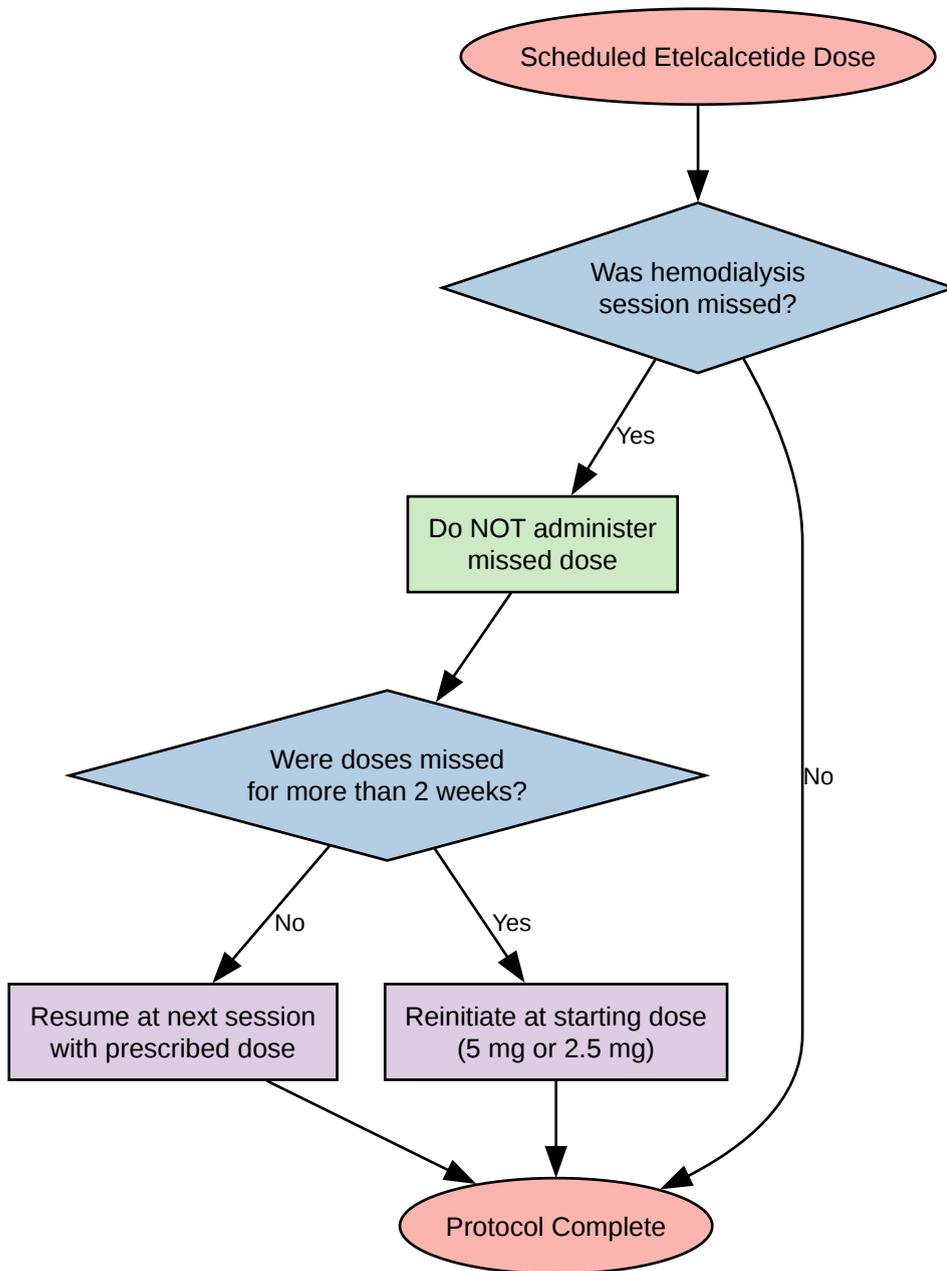
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Etelcalcetide Dosing & Missed Hemodialysis Protocol

Here is the standard operating procedure for handling missed hemodialysis sessions in patients receiving etelcalcetide, based on approved prescribing information [1] [2] [3]:

- **Single Missed Session:** If a patient misses a single scheduled hemodialysis treatment, **do not administer the missed dose** of etelcalcetide. The dosing schedule should resume with the next scheduled hemodialysis session at the previously prescribed dose [1] [4] [5].
- **Extended Missed Sessions (>2 weeks):** If a patient misses doses for more than two weeks, reinitiate etelcalcetide at the **recommended starting dose of 5 mg** (or **2.5 mg** if that was the patient's last administered dose before the interruption) [1] [2] [3].

The workflow for managing these scenarios is outlined below:



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Key Experimental Parameters for Etelcalcetide Dosing

For comprehensive study design, the table below summarizes critical dosing and monitoring parameters for etelcalcetide.

Parameter	Specification	Rationale & Monitoring Context
Standard Administration	IV bolus, 3 times per week, at the end of hemodialysis [2] [3] [4].	The drug is removed by the dialyzer membrane. Administer after blood circulation through the dialyzer ends [3] [4].
Dose Titration Range	2.5 mg to 15 mg , 3 times per week [1] [4] [5].	Titrate based on PTH and corrected calcium response in increments of 2.5 or 5 mg no more than every 4 weeks [1] [2].
Calcium Monitoring	Measure within 1 week after initiation/dose adjustment, then every 4 weeks during maintenance [1] [4].	Critical for patient safety. Do not initiate or up-titrate if corrected calcium is below the lower limit of normal [1] [5].
PTH Monitoring	Measure 4 weeks after initiation/dose adjustment, then per clinical practice [1] [4].	Used to guide dose titration to maintain PTH within the target range [2].
Switching from Cinacalcet	Discontinue cinacalcet for at least 7 days prior to initiating etelcalcetide [1] [4] [5].	Prevents severe, life-threatening hypocalcemia from concurrent calcimimetic effects [2] [5].

Additional Considerations for Research Design

- **Drug Storage and Handling:** For preclinical studies, note that etelcalcetide injection should be stored refrigerated. Once removed from the refrigerator, it should not be exposed to temperatures above 25°C and used within a specified time [3].
- **Clinical Context and Policy:** A 2025 study highlights that changes in U.S. dialysis reimbursement policy in 2021 impacted etelcalcetide utilization, leading to increased switching to cinacalcet and a subsequent loss of PTH control in many patients [6]. This real-world evidence is valuable for outcomes research.

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